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A Technical Guide to the Solubility of Amlodipine

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of amlodipine in various solvents. The information is intended to support research, drug development, and formulation activities by providing key data and methodologies in a structured and accessible format. It is important to note that the initial query for "**Amidepin**" yielded no results for a compound with that specific name; the data presented here pertains to Amlodipine, as it is highly probable that "**Amidepin**" was a typographical error.

Quantitative Solubility Data

The solubility of a drug substance is a critical physicochemical property that influences its bioavailability and formulation development. Amlodipine is available as a free base and more commonly as its besylate salt. The following tables summarize the quantitative solubility of amlodipine and its besylate salt in various solvents.

Table 1: Solubility of Amlodipine



Solvent	Solubility	Temperature (°C)	Source
Dimethyl Sulfoxide (DMSO)	~12.5 mg/mL	Not Specified	[1]
Ethanol	~12.5 mg/mL	Not Specified	[1]
Dimethylformamide (DMF)	~20 mg/mL	Not Specified	[2]
Water	Insoluble	Not Specified	[1]

Table 2: Solubility of Amlodipine Besylate



Solvent	Solubility	Temperature (°C)	Source
Dimethyl Sulfoxide (DMSO)	20 mg/mL	Not Specified	[3]
82 mg/mL (~200.54 mM)	Not Specified	[1]	
Methanol	Freely Soluble	Not Specified	[4][5]
Ethanol	14 mg/mL	Not Specified	[3]
Sparingly Soluble	Not Specified	[1][4][5]	
2-Propanol	Slightly Soluble	Not Specified	[4][5]
Water	10 mM	Not Specified	[3]
~1 mg/mL (pH 1-6.8)	37	[1]	
Slightly Soluble	Not Specified	[4][5]	
0.38 mg/mL (pH 1.2)	Not Specified	[6]	
0.31 mg/mL (pH 4.5)	Not Specified	[6]	
0.11 mg/mL (pH 6.8)	Not Specified	[6]	
Chloroform	Soluble	Not Specified	[3]
Supercritical CO2 (mole fraction)	4.15 x 10 ⁻⁶ - 11.7 x 10 ⁻⁶	35	[7][8]
7.04 x 10 ⁻⁶ - 13.5 x 10 ⁻⁶	45	[7][8]	
9.89 x 10 ⁻⁶ - 18.5 x 10 ⁻⁶	55	[7][8]	
11 x 10 ⁻⁶ - 23 x 10 ⁻⁶	65	[7][8]	

Note on Solubility Terms:

• Freely Soluble: 1 part of solute dissolves in 1 to 10 parts of solvent.



- Soluble: 1 part of solute dissolves in 10 to 30 parts of solvent.
- Sparingly Soluble: 1 part of solute dissolves in 30 to 100 parts of solvent.
- Slightly Soluble: 1 part of solute dissolves in 100 to 1000 parts of solvent.
- Insoluble: More than 10,000 parts of solvent are required to dissolve 1 part of solute.

Experimental Protocols

The determination of equilibrium solubility is a fundamental experiment in pharmaceutical sciences. The shake-flask method is the gold-standard technique for this purpose.[9][10]

Equilibrium Solubility Determination using the Shake- Flask Method

Objective: To determine the thermodynamic equilibrium solubility of a compound in a specific solvent.

Materials:

- Amlodipine (or its salt) as a solid powder.
- Solvent of interest (e.g., purified water, buffer of specific pH, organic solvent).
- Glass vials or flasks with tight-fitting caps.
- Orbital shaker or rotator placed in a temperature-controlled environment.
- Centrifuge.
- Syringe filters (e.g., 0.22 μm PTFE or PVDF).
- Analytical balance.
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation.



· Volumetric flasks and pipettes.

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of the solid amlodipine to a pre-determined volume of the solvent in a glass vial. The excess solid is crucial to ensure that equilibrium is reached with the solid phase present.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials on an orbital shaker or rotator in a temperature-controlled chamber (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient period to reach equilibrium. This can range from 24 to 72 hours. The time required to reach equilibrium should be determined experimentally by taking samples at different time points (e.g., 24, 48, and 72 hours) until the concentration of the dissolved solute remains constant.[11]
- Phase Separation:
 - After the equilibration period, remove the vials from the shaker and allow the undissolved solid to sediment.
 - To separate the saturated solution from the excess solid, centrifuge the vials at a high speed.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Filter the collected supernatant through a syringe filter to remove any remaining solid particles. Adsorption of the compound to the filter should be evaluated and minimized.



 Dilute the filtered solution gravimetrically or volumetrically with the appropriate mobile phase or solvent to a concentration within the calibrated range of the analytical method.

Quantification:

- Analyze the concentration of amlodipine in the diluted samples using a validated HPLC method or another suitable analytical technique.
- Prepare a calibration curve using standard solutions of known amlodipine concentrations.

Data Analysis:

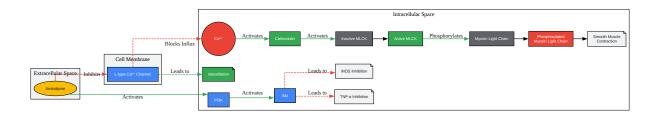
- Calculate the concentration of amlodipine in the original saturated solution by applying the dilution factor.
- The experiment should be performed in triplicate to ensure the reproducibility of the results.

Visualizations

Amlodipine Mechanism of Action: Signaling Pathway

Amlodipine's primary mechanism of action is the blockade of L-type calcium channels, which leads to vasodilation.[12][13] However, research has shown that its effects may also involve other signaling pathways, such as the PI3K/Akt pathway, which can contribute to its cardioprotective effects by inhibiting the production of inflammatory mediators.[14]





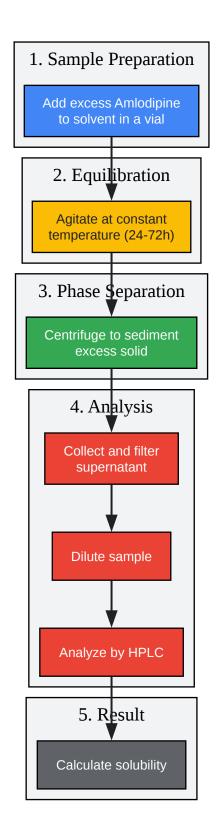
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Caption: Amlodipine's signaling pathway.

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining the equilibrium solubility of amlodipine.





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Caption: Workflow for solubility determination.



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